

# Technical Guide: Physicochemical Properties of AT-127

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## Compound of Interest

Compound Name: AT-127

Cat. No.: B11931660

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## Introduction

The designation "**AT-127**" is currently associated with multiple chemical entities and research contexts, leading to ambiguity. Without a more specific identifier, such as a full chemical name or CAS number, a definitive compilation of its solubility and stability data is not possible. This guide addresses the most prominent substances referred to as "127" in scientific and technical literature, providing available data for each. Researchers and drug development professionals are advised to verify the specific identity of the "**AT-127**" they are investigating before applying the information herein.

## Section 1: Pluronic® F-127

Pluronic® F-127 is a nonionic, surfactant polyol frequently used to facilitate the solubilization of water-insoluble substances in physiological media.<sup>[1]</sup>

## Solubility Data

Solvent	Solubility	Reference
Dimethylsulfoxide (DMSO)	Soluble (supplied as a 20% solution)	<sup>[2]</sup>
Water (H <sub>2</sub> O)	Soluble (available as a 10% solution)	<sup>[1]</sup>

### Experimental Protocol for Solubilization:

To prepare a 20% (w/v) stock solution of Pluronic® F-127, dissolve 2 grams of solid Pluronic® F-127 in 10 mL of anhydrous dimethylsulfoxide (DMSO).<sup>[1]</sup> This process may be facilitated by heating at approximately 40°C for about 20 minutes.<sup>[1]</sup>

## Stability Data

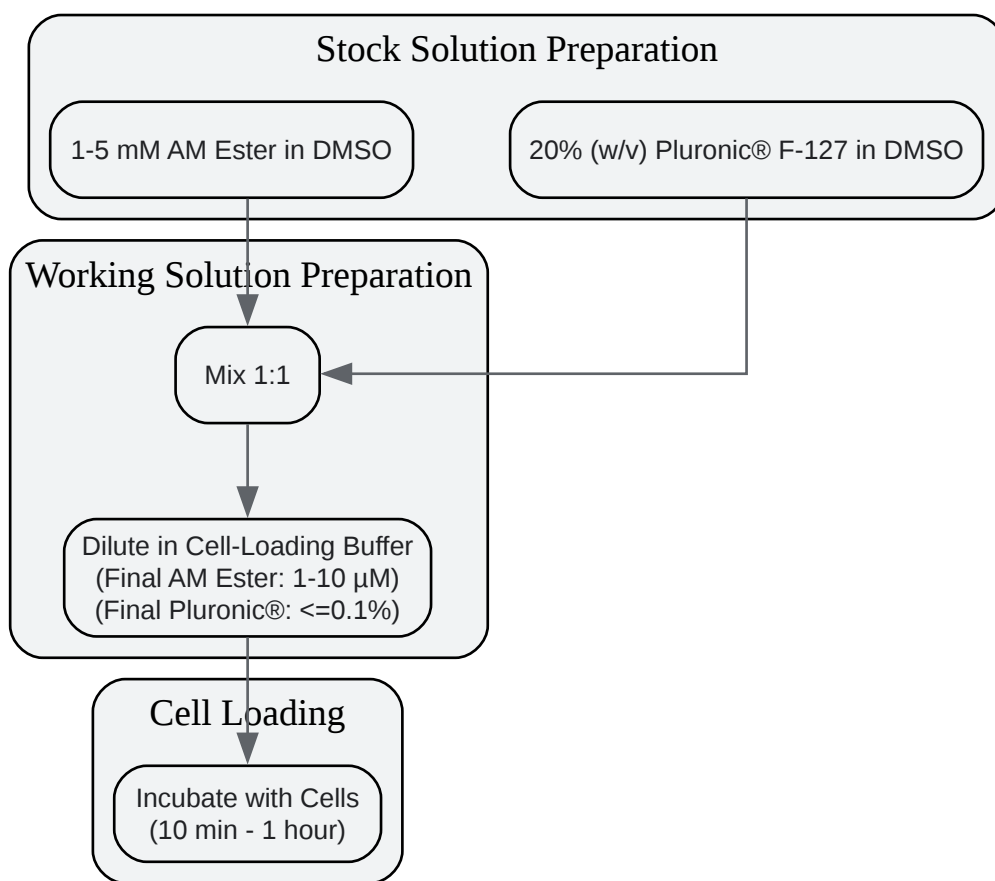
Formulation	Storage Temperature	Shelf Life
20% (w/v) solution in DMSO	Room temperature	6 months
10% (w/v) solution in H <sub>2</sub> O	2-8°C	6 months
Solid	Room temperature	6 months

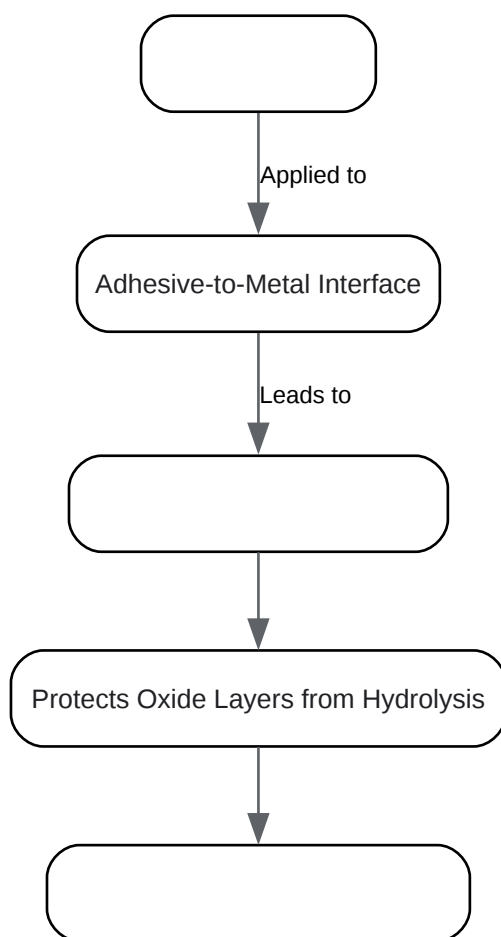
### Stability Considerations:

Solutions of Pluronic® F-127 in DMSO should be stored at room temperature.<sup>[1]</sup> Refrigeration or freezing may cause the product to crystallize.<sup>[1]</sup> If crystallization occurs, the solution can be resolubilized by heating to approximately 40°C and vortexing.<sup>[1]</sup>

## Experimental Workflow for Use

The following diagram illustrates a typical workflow for using Pluronic® F-127 to aid in the loading of acetoxymethyl (AM) esters of fluorescent ion indicators into cells.





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## References

- 1. documents.thermofisher.com [documents.thermofisher.com]
- 2. Pluronic F-127 (20% solution in DMSO) | Tocris Bioscience [tocris.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of AT-127]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b11931660#at-127-solubility-and-stability-data\]](https://www.benchchem.com/product/b11931660#at-127-solubility-and-stability-data)

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